

# Application Notes and Protocols for 3-Amino-4-hydroxybenzonitrile

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## Compound of Interest

Compound Name: 3-Amino-4-hydroxybenzonitrile

Cat. No.: B081792

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This document provides detailed procedures for the safe handling of **3-Amino-4-hydroxybenzonitrile**. Adherence to these guidelines is crucial to ensure personal safety and minimize environmental impact.

## Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub> O	[1]
Molecular Weight	134.14 g/mol	[1]
Appearance	Off-white to light brown powder	[2]
Density	~1.31 g/cm <sup>3</sup>	[2]

## Toxicological Information and GHS Classification

**3-Amino-4-hydroxybenzonitrile** is classified as harmful and requires careful handling.[1][3]  
The primary hazards are associated with inhalation, skin contact, and ingestion.[3]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[1]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1]
Specific target organ toxicity - single exposure	3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, acute hazard	3	H402: Harmful to aquatic life

#### Potential Health Effects:

- Inhalation: May cause irritation of the throat with a feeling of tightness in the chest.[3] High concentrations may lead to central nervous system depression and asphyxiation.[4]
- Skin Contact: Causes skin irritation, which may include redness at the site of contact.[3]
- Eye Contact: Causes serious eye irritation, with potential for redness and profuse watering.[3]
- Ingestion: Harmful if swallowed.[3] May cause soreness and redness of the mouth and throat, nausea, stomach pain, and vomiting.[3] Metabolism may release cyanide, which can lead to headache, dizziness, weakness, collapse, unconsciousness, and potentially death.[4]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Amino-4-hydroxybenzonitrile**.

PPE Type	Specifications
Respiratory Protection	A NIOSH-approved respirator with a particle filter (P2 filter recommended) is required when dust is generated.[4] In case of emergency, a self-contained breathing apparatus (SCBA) must be available.[3]
Hand Protection	Chemical-resistant protective gloves (e.g., nitrile rubber).[3][5]
Eye Protection	Safety glasses with side-shields or chemical safety goggles.[3][4] An eye wash station should be readily accessible.[3]
Skin and Body Protection	A lab coat or protective clothing should be worn. [3][4] For larger quantities or when there is a risk of significant exposure, chemical-resistant coveralls are recommended.[5]
Footwear	Closed-toe shoes are required. Chemical-resistant boots are recommended for spill cleanup.[6]

## Experimental Protocols

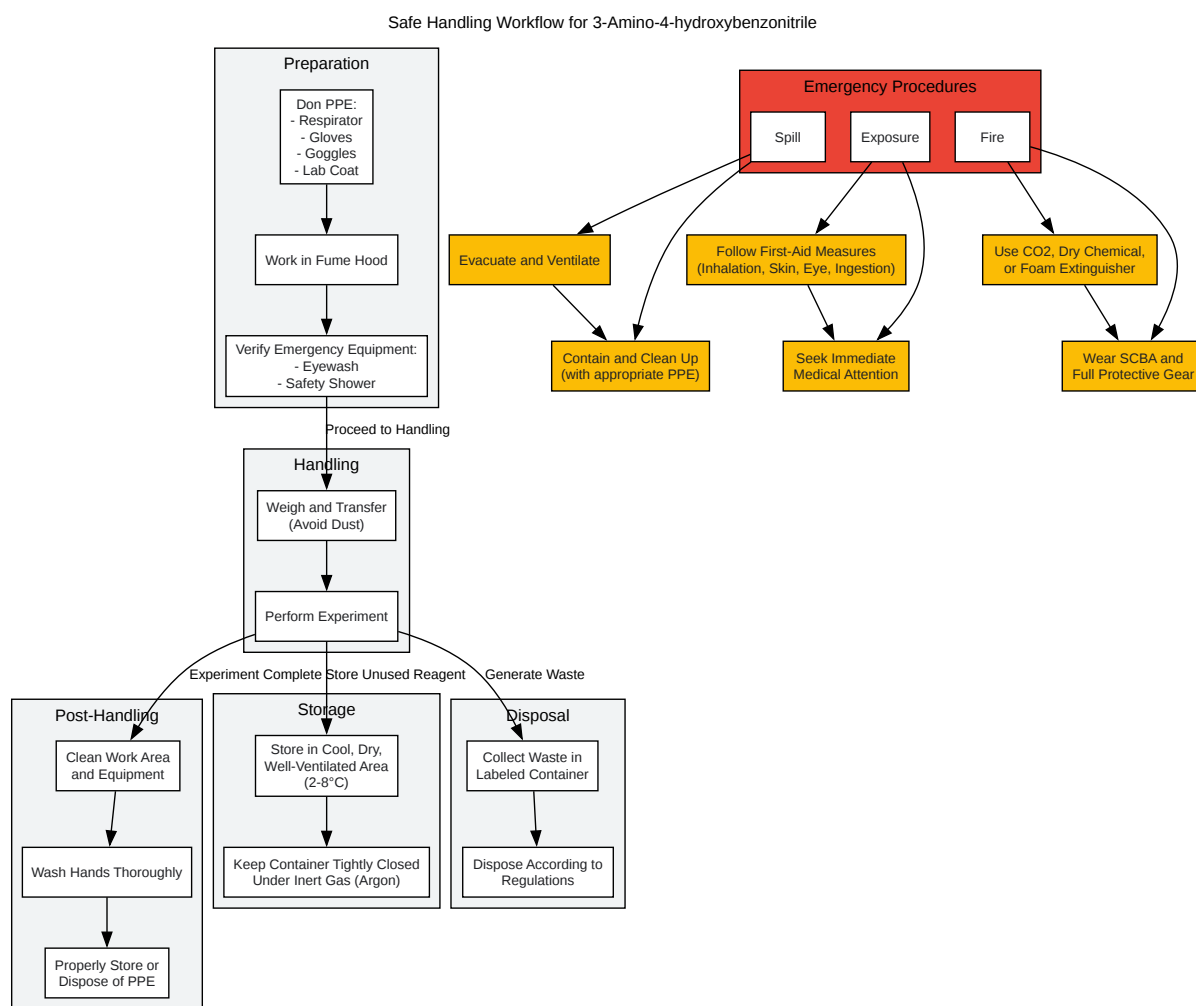
- Preparation:
  - Work in a well-ventilated area, preferably in a chemical fume hood.[3]
  - Ensure that an eyewash station and safety shower are in close proximity and operational. [7]
  - Wear all required personal protective equipment (PPE) as detailed in Section 3.[3]
- Weighing and Transferring:
  - Handle as a powder. Avoid the formation or spread of dust in the air.[3]

- Use a spatula or other appropriate tool for transferring the solid.
- Close the container tightly after use.[\[3\]](#)
- Dissolving:
  - If preparing a solution, add the solid to the solvent slowly to avoid splashing.
  - If heating is required, do so in a controlled manner, away from open flames.
- Post-Handling:
  - Wash hands and any exposed skin thoroughly after handling.
  - Clean the work area and any equipment used.
  - Remove and properly store or dispose of contaminated PPE.
- Store in a cool, dry, and well-ventilated area.[\[3\]](#)
- Keep the container tightly closed.[\[3\]](#)
- Recommended storage temperature is 2-8 °C.[\[3\]](#)
- Store under an inert atmosphere, such as Argon.[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[7\]](#)
- The substance is light and air-sensitive.[\[7\]](#)
- Immediate Actions:
  - Evacuate the area and prevent access to unauthorized personnel.
  - If outside, do not approach from downwind.[\[3\]](#)
  - Ensure adequate ventilation.
- Containment and Cleanup:

- Wear appropriate PPE, including respiratory protection.[3]
- For dry spills, carefully sweep or vacuum up the material and place it into a suitable, labeled disposal container.[4] Avoid generating dust.
- Cover drains to prevent entry into the sewer system.
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- Reporting:
  - Report the spill to the appropriate safety officer or department.
- Inhalation: Remove the individual to fresh air.[3] If breathing is difficult, give oxygen.[4] If not breathing, give artificial respiration.[7] Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing.[3] Drench the affected skin with running water for at least 15 minutes.[3][4] Seek medical attention.[3]
- Eye Contact: Immediately flush the eyes with plenty of running water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][4] Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting.[3] Wash out the mouth with water.[3] If the person is conscious, give half a liter of water to drink immediately.[3] Seek immediate medical attention.[3]
- Suitable Extinguishing Media: Use carbon dioxide, dry chemical powder, or foam.[3]
- Specific Hazards: In a fire, toxic fumes of carbon oxides and nitrogen oxides may be emitted.[3]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[3]
- Dispose of waste material in accordance with local, state, and federal regulations.
- Transfer the material to a closable, labeled salvage container for disposal by an appropriate method.[3]

- Do not discharge into drains or rivers.[3]

## Diagrams



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## References

- 1. 3-Amino-4-hydroxybenzonitrile | C<sub>7</sub>H<sub>6</sub>N<sub>2</sub>O | CID 271258 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Amino-4-Hydroxybenzonitrile Supplier in China [nj-finechem.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. 4-Hydroxybenzonitrile(767-00-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. osha.oregon.gov [osha.oregon.gov]
- 6. epa.gov [epa.gov]
- 7. fishersci.com [fishersci.com]
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